

A Comparative Guide to the Structural Confirmation of 3,5-Dimethoxy-4-methylphenol

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Compound of Interest

Compound Name: 3,5-Dimethoxy-4-methylphenol

CAS No.: 22080-97-3

Cat. No.: B8801911

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For researchers, scientists, and professionals in drug development, the unambiguous confirmation of a molecule's structure is a cornerstone of scientific rigor. This guide provides an in-depth technical comparison of analytical methodologies for the structural elucidation of **3,5-Dimethoxy-4-methylphenol**, a substituted phenol of interest in various chemical syntheses. The specific arrangement of the two methoxy groups and a methyl group on the phenolic ring gives this compound its unique chemical properties and reactivity compared to its isomers.^[1] We will delve into the causality behind experimental choices and present self-validating protocols to ensure the highest degree of confidence in your analytical outcomes.

Introduction to 3,5-Dimethoxy-4-methylphenol

3,5-Dimethoxy-4-methylphenol, also known as 4-methylsyringol, is an organic compound with the molecular formula $C_9H_{12}O_3$ and a molecular weight of 168.19 g/mol.^{[1][2]} It typically presents as a white to light yellow solid with a characteristic phenolic odor and is slightly soluble in water.^[1] Its melting point is in the range of 37 to 42 °C.^[1]

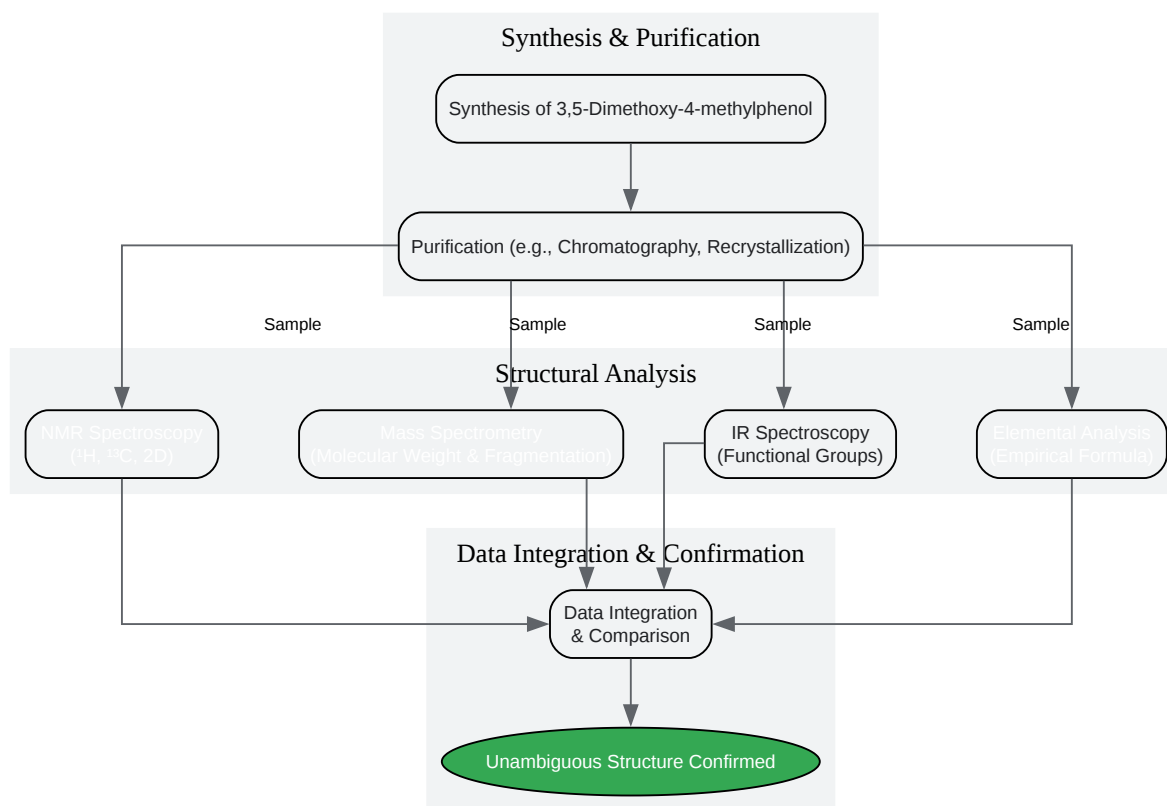
Table 1: Chemical and Physical Properties of **3,5-Dimethoxy-4-methylphenol**

Property	Value	Source
IUPAC Name	3,5-dimethoxy-4-methylphenol	[2]
CAS Number	22080-97-3	[1]
Molecular Formula	C ₉ H ₁₂ O ₃	[1]
Molecular Weight	168.19 g/mol	[1]
Monoisotopic Mass	168.078644241 Da	[2]
Appearance	White to light yellow solid	[1]
Melting Point	37-42 °C	[1]

The precise placement of its functional groups is critical to its chemical behavior, making rigorous structural confirmation essential. This guide will compare the utility of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and Elemental Analysis for this purpose.

The Logic of Structural Confirmation: A Multifaceted Approach

Confirming a chemical structure is akin to solving a puzzle. Each piece of analytical data provides a clue, and only by combining these clues can the full picture be revealed. A multi-technique approach is not merely confirmatory; it is a self-validating system where the results of one technique should be consistent with and complementary to the others.



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Caption: Workflow for the synthesis, purification, and structural confirmation of **3,5-Dimethoxy-4-methylphenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Map

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules. It provides detailed information about the chemical environment, connectivity, and spatial relationships of atoms.

¹H NMR Spectroscopy: Counting and Characterizing Protons

Expertise & Experience: The symmetry of **3,5-Dimethoxy-4-methylphenol** is a key feature that simplifies its ¹H NMR spectrum. We expect to see four distinct signals corresponding to the aromatic protons, the hydroxyl proton, the methoxy protons, and the methyl protons.

Expected ¹H NMR Data (400 MHz, CDCl₃):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~6.4	s	2H	Ar-H
~5.4	br s	1H	-OH
~3.8	s	6H	-OCH ₃
~2.3	s	3H	Ar-CH ₃

Note: Data is based on typical values for similar compounds and available spectra for 2,6-dimethoxy-4-methylphenol. The hydroxyl proton's chemical shift can vary with concentration and solvent.^{[3][4]}

Experimental Protocol: ¹H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of purified **3,5-Dimethoxy-4-methylphenol** in ~0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument Setup:
 - Use a 400 MHz (or higher) NMR spectrometer.
 - Ensure the instrument is properly tuned and shimmed.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).

- Acquire the spectrum at ambient probe temperature.
- Data Acquisition:
 - Obtain a free induction decay (FID) with an appropriate number of scans to achieve a good signal-to-noise ratio (e.g., 16 scans).
 - Use a relaxation delay of at least 1-2 seconds.
- Data Processing:
 - Apply a Fourier transform to the FID.
 - Phase the resulting spectrum.
 - Calibrate the chemical shift scale to the TMS signal at 0.00 ppm.
 - Integrate the signals to determine the relative number of protons.
- Deuterium Exchange (for -OH confirmation):
 - Add a drop of deuterium oxide (D₂O) to the NMR tube, shake gently, and re-acquire the spectrum. The broad singlet corresponding to the hydroxyl proton will either disappear or significantly decrease in intensity due to proton-deuterium exchange.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Expertise & Experience: Due to the molecule's symmetry, the ¹³C NMR spectrum will show fewer signals than the total number of carbon atoms. We expect to see 5 distinct signals.

Expected ¹³C NMR Data (100 MHz, CDCl₃):

Chemical Shift (δ, ppm)	Assignment	---	---	---	~147	C-O (Ar)	~133	C-OH (Ar)	
~129	C-CH ₃ (Ar)	~107	C-H (Ar)	~56	-OCH ₃	~22	-CH ₃		

Note: These are predicted values based on analogous structures.^[5]

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Instrument Setup:
 - Switch the spectrometer to the ^{13}C nucleus frequency.
 - Use a standard proton-decoupled pulse sequence.
 - Set the spectral width to cover the expected range (e.g., 0-160 ppm).
- Data Acquisition:
 - Acquire the spectrum with a sufficient number of scans for a good signal-to-noise ratio (this will be significantly more than for ^1H NMR).
- Data Processing:
 - Process the data similarly to the ^1H NMR spectrum.
 - Reference the spectrum to the CDCl_3 solvent peak at 77.16 ppm.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Trustworthiness: IR spectroscopy is a rapid and reliable method for confirming the presence of key functional groups. For **3,5-Dimethoxy-4-methylphenol**, the most diagnostic absorptions will be from the hydroxyl (-OH) and the aromatic ether (C-O) functionalities.

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3550-3200	O-H stretch (hydrogen-bonded)	Strong, Broad
3100-3000	C-H stretch (aromatic)	Medium
2950-2850	C-H stretch (aliphatic)	Medium
1600-1450	C=C stretch (aromatic ring)	Medium-Strong
1250-1150	C-O stretch (aryl ether)	Strong

Note: Based on typical values for phenols and aromatic ethers.[\[6\]](#)[\[7\]](#)

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrument Setup:
 - Ensure the ATR crystal is clean by taking a background spectrum of the empty accessory.
 - Press the sample firmly against the crystal using the pressure clamp to ensure good contact.
- Data Acquisition:
 - Collect the sample spectrum over the range of 4000-400 cm⁻¹.
 - Co-add a suitable number of scans (e.g., 32) to improve the signal-to-noise ratio.
- Data Analysis:
 - Identify the major absorption bands and compare them to the expected values for the proposed structure.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Authoritative Grounding: Mass spectrometry provides the exact molecular weight of the compound, which is a critical piece of evidence for its molecular formula. High-resolution mass spectrometry (HRMS) can determine the mass with enough accuracy to confirm the elemental composition.

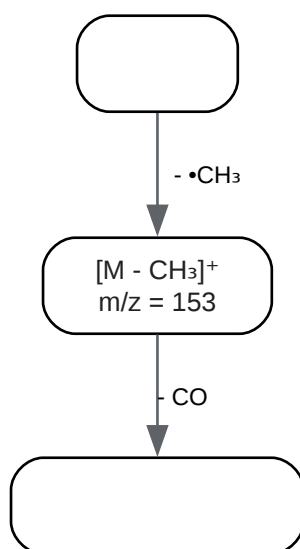
Expected Mass Spectrometry Data:

m/z	Interpretation
168	$[M]^+$, Molecular ion
153	$[M - CH_3]^+$, Loss of a methyl radical
125	$[M - CH_3 - CO]^+$, Subsequent loss of carbon monoxide

Note: Fragmentation patterns are predictive.[\[3\]](#)

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** Ionize the sample using a standard electron energy of 70 eV.
- **Mass Analysis:** Scan a suitable mass range (e.g., m/z 40-300) to detect the molecular ion and significant fragment ions.
- **Data Analysis:**
 - Identify the peak with the highest m/z value, which is likely the molecular ion peak.
 - Analyze the fragmentation pattern and propose logical losses of neutral fragments from the molecular ion.



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Caption: Proposed fragmentation pathway for **3,5-Dimethoxy-4-methylphenol** in EI-MS.

Elemental Analysis: Confirming the Empirical Formula

Self-Validating System: While modern spectroscopic techniques, especially HRMS, have somewhat reduced the reliance on elemental analysis, it remains a fundamental and independent method for confirming the empirical formula of a pure substance. The experimentally determined percentages of carbon and hydrogen should match the theoretical values calculated from the molecular formula $\text{C}_9\text{H}_{12}\text{O}_3$.

Theoretical Elemental Composition:

- Carbon (C): 64.27%
- Hydrogen (H): 7.19%
- Oxygen (O): 28.54% (typically determined by difference)

Experimental Protocol: Combustion Analysis

- **Sample Preparation:** Accurately weigh a small amount (1-3 mg) of the highly purified and dried sample into a tin capsule.
- **Analysis:** The sample is combusted at high temperature in a stream of oxygen. The resulting gases (CO₂, H₂O, etc.) are separated and quantified by a detector.
- **Data Comparison:** The experimental weight percentages of C and H are compared to the theoretical values. A good match (typically within $\pm 0.4\%$) provides strong evidence for the proposed formula.

Summary and Conclusion

The structural confirmation of **3,5-Dimethoxy-4-methylphenol** is best achieved through a synergistic combination of analytical techniques. NMR spectroscopy provides the detailed framework of the molecule, IR spectroscopy confirms the presence of key functional groups, mass spectrometry establishes the molecular weight and elemental composition, and elemental analysis offers a fundamental check on the empirical formula.

Table 2: Summary of Analytical Data for Structural Confirmation

Technique	Key Information Provided	Expected Result for C ₉ H ₁₂ O ₃
¹ H NMR	Proton environments, connectivity, and ratios	4 signals: δ ~6.4 (2H, s), ~5.4 (1H, br s), ~3.8 (6H, s), ~2.3 (3H, s)
¹³ C NMR	Carbon environments and count	6 unique carbon signals
IR	Functional groups	Broad O-H stretch (~3400 cm ⁻¹), strong C-O stretch (~1200 cm ⁻¹)
MS	Molecular weight and fragmentation	Molecular ion [M] ⁺ at m/z 168
Elemental Analysis	Elemental composition	C: ~64.3%, H: ~7.2%

By following the detailed protocols and comparing the obtained data with the expected values presented in this guide, researchers can confidently and rigorously confirm the structure of **3,5-Dimethoxy-4-methylphenol**, ensuring the integrity and reliability of their scientific work.

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